

Spectroscopic and Synthetic Profile of 2-Aminobenzaldehyde Phenylhydrazone: A Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data, synthesis, and potential biological significance of 2-Aminobenzaldehyde phenylhydrazone. This document is intended to serve as a valuable resource for researchers in medicinal chemistry, pharmacology, and materials science.

Spectroscopic Data

The structural elucidation of 2-Aminobenzaldehyde phenylhydrazone is supported by various spectroscopic techniques. The following tables summarize the key quantitative data from Infrared (IR) Spectroscopy, Nuclear Magnetic Resonance (NMR) Spectroscopy, and Mass Spectrometry (MS).

Table 1: Infrared (IR) Spectroscopy Data



Wavenumber (cm ⁻¹)	Assignment	Functional Group
3400-3300	N-H Stretch	Primary Amine (-NH ₂)
3300-3250	N-H Stretch	Secondary Amine (-NH-)
3100-3000	C-H Stretch	Aromatic
1620-1600	C=N Stretch	Imine
1600-1475	C=C Stretch	Aromatic Ring
1250-1000	C-N Stretch	Amine

Note: The data presented is a compilation of typical values for phenylhydrazones and related aromatic amines. Specific experimental values may vary.

Table 2: ¹H NMR Spectroscopy Data (400 MHz, CDCl₃)

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~8.10	S	1H	-CH=N-
~7.80	d	1H	Ar-H
~7.30-7.10	m	5H	Ar-H (Phenyl ring of hydrazone)
~6.80-6.60	m	3Н	Ar-H (Aminobenzaldehyde ring)
~5.80	br s	2H	-NH ₂
~5.00	br s	1H	-NH-

Note: Chemical shifts are referenced to Tetramethylsilane (TMS) at δ 0.00 ppm. The presented data is predicted based on analogous structures, as a complete experimental spectrum for this specific molecule is not readily available in the public domain.

Table 3: ¹3C NMR Spectroscopy Data (100 MHz, CDCl₃)



Chemical Shift (δ) ppm	Assignment
~148.0	C-NH ₂
~145.0	C (Quaternary, attached to -NH- of hydrazone)
~138.0	-CH=N-
~132.0-115.0	Aromatic Carbons
~120.0	C (Quaternary, attached to imine)

Note: The presented data is predicted based on analogous structures.

Table 4: Mass Spectrometry (MS) Data

m/z	Interpretation
211	[M]+ (Molecular Ion)
120	[M - C ₆ H ₅ N] ⁺
92	[C ₆ H ₅ NH] ⁺
77	[C ₆ H ₅] ⁺

Note: Fragmentation patterns are predicted based on the structure of 2-Aminobenzaldehyde phenylhydrazone.

Experimental Protocols

The synthesis of 2-Aminobenzaldehyde phenylhydrazone is a two-step process involving the preparation of 2-Aminobenzaldehyde followed by its condensation with phenylhydrazine.

Synthesis of 2-Aminobenzaldehyde

A common method for the synthesis of 2-Aminobenzaldehyde is the reduction of 2-nitrobenzaldehyde.

Materials:



- 2-Nitrobenzaldehyde
- Iron powder
- Acetic acid
- Ethanol
- Water
- Dichloromethane
- Saturated sodium bicarbonate solution
- · Anhydrous sodium sulfate

Procedure:

- In a round-bottom flask, dissolve 2-nitrobenzaldehyde in a mixture of ethanol, acetic acid, and water.
- With stirring, slowly heat the mixture to approximately 50°C.
- Once the 2-nitrobenzaldehyde has dissolved, add reduced iron powder and a few drops of concentrated hydrochloric acid.
- Heat the reaction mixture to reflux for 40-60 minutes.
- After the reaction is complete, filter the hot mixture and wash the residue with water.
- Combine the filtrates and extract the product with dichloromethane.
- Wash the organic layer with a saturated sodium bicarbonate solution and then with water.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield 2-Aminobenzaldehyde as a yellow oil.[1]

Caution: 2-Aminobenzaldehyde is unstable and prone to self-condensation. It should be used promptly in the next step.



Synthesis of 2-Aminobenzaldehyde Phenylhydrazone

Materials:

- 2-Aminobenzaldehyde
- Phenylhydrazine
- Ethanol
- · Glacial acetic acid (catalytic amount)

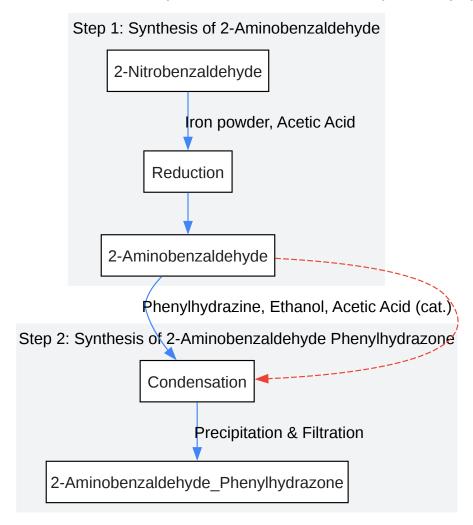
Procedure:

- Dissolve 2-Aminobenzaldehyde in ethanol in a round-bottom flask.
- Add an equimolar amount of phenylhydrazine to the solution.
- Add a few drops of glacial acetic acid as a catalyst.
- Heat the mixture to reflux for 1-2 hours.
- Monitor the reaction progress by thin-layer chromatography.
- Upon completion, cool the reaction mixture to room temperature.
- The product, 2-Aminobenzaldehyde phenylhydrazone, will precipitate out of the solution.
- Collect the solid product by filtration, wash with cold ethanol, and dry under vacuum.

Visualizations Experimental Workflow



Experimental Workflow for the Synthesis of 2-Aminobenzaldehyde Phenylhydrazone



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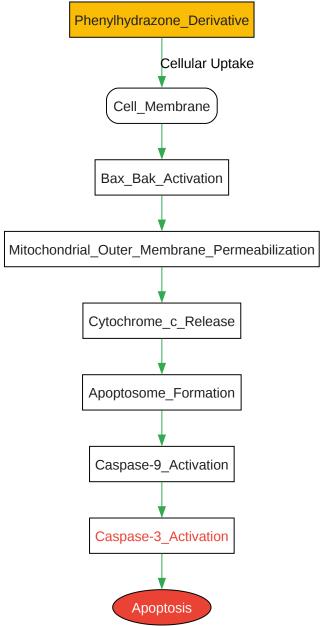
Caption: Synthesis of 2-Aminobenzaldehyde Phenylhydrazone.

Potential Signaling Pathway

Phenylhydrazone derivatives have been investigated for their anticancer properties, with some studies suggesting they can induce apoptosis in cancer cells. The following diagram illustrates a simplified, representative signaling pathway for apoptosis that could be influenced by a biologically active phenylhydrazone derivative.



Representative Apoptotic Signaling Pathway Potentially Modulated by Phenylhydrazone Derivatives



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Caption: Apoptosis induction by a phenylhydrazone derivative.



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References

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